

Physical properties of p-dipropylbenzene

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Compound of Interest

Compound Name: **1,4-Dipropylbenzene**

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An In-depth Technical Guide to the Physical Properties of p-Dipropylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of p-dipropylbenzene. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors where this compound is utilized.

Quantitative Physical Properties

The key physical properties of p-dipropylbenzene are summarized in the table below for easy reference and comparison.

Property	Value	Units
Molecular Weight	162.27[1][2], 162.28[3]	g/mol
Density	0.8568 at 20°C/4°C[2], 0.86[3], 0.8620[4]	g/cm ³
Boiling Point	209[5], 210.3[1], 221 (at 746 mmHg)[6]	°C
Melting Point	-25.43 (estimate)[6], -17.1[1] [2], -17[5]	°C
Refractive Index	1.4880-1.4920[6], 1.49[3], 1.490[5]	
Vapor Pressure	0.24[1], 1 (at 40.0 °C)[1]	mmHg
Solubility in Water	Insoluble[1]	
Solubility in Organic Solvents	Soluble in alcohol, ether, acetone, and benzene[1]. Good solubility in non-polar solvents like pentane and hexane[4].	

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of a liquid compound like p-dipropylbenzene.

Determination of Boiling Point

The boiling point is a critical physical property for characterizing and purifying volatile liquids.[7] A common method for its determination is distillation.[7]

- Simple Distillation: This method is suitable for separating a volatile liquid from a non-volatile substance. The liquid is heated in a distillation apparatus, and the temperature of the vapor is monitored.[7] The temperature that remains constant during the condensation of the distillate represents the boiling point.[7]

- Micro-Boiling Point Determination: For small sample volumes, a micro-reflux method can be employed.[8]
 - A small amount of the liquid is placed in a test tube with a boiling chip or magnetic stirrer to ensure smooth boiling.[8]
 - A thermometer is positioned with its bulb in the vapor phase above the liquid surface.[8]
 - The sample is heated gently, and the temperature at which the vapor condenses and refluxes back into the liquid is recorded as the boiling point.[8]
- Capillary Method:
 - A small amount of the liquid is placed in a fusion tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.[9]
 - The apparatus is heated, and a stream of bubbles will emerge from the capillary tube.[10]
 - Heating is discontinued, and the temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.[10]

Determination of Melting Point

For substances that are solid at or near room temperature, the melting point is a key indicator of purity.[11][12] Since p-dipropylbenzene has a low melting point, this determination would be conducted at sub-ambient temperatures.

- Capillary Method:
 - A small, powdered sample of the solidified compound is packed into a capillary tube.[11][13]
 - The capillary tube is attached to a thermometer and placed in a heating bath (such as a Thiele tube or a modern melting point apparatus).[11][12]
 - The sample is heated slowly, and the temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range.[11] Pure

compounds typically exhibit a sharp melting point range.[11][12]

Determination of Density

Density is a fundamental physical property defined as mass per unit volume.[14]

- Pycnometer Method:
 - A pycnometer, a flask with a specific, known volume, is weighed empty.[15]
 - It is then filled with the liquid sample and weighed again.[15]
 - The density is calculated by dividing the mass of the liquid (the difference between the two weighings) by the known volume of the pycnometer.[15]
- Hydrometer Method: A hydrometer, a calibrated instrument of constant mass, is floated in the liquid. The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem.[14]
- Mass and Volume Measurement:
 - The mass of a known volume of the liquid is measured using an electronic balance.[16]
 - The volume is measured using a graduated cylinder.[16]
 - The density is calculated by dividing the measured mass by the measured volume.[16]

Determination of Refractive Index

The refractive index measures how light propagates through a substance and is a valuable property for identification.[17]

- Abbe Refractometer: This is a common instrument for measuring the refractive index of liquids. A few drops of the sample are placed on the prism surface. Light is passed through the sample, and the refractometer provides a direct reading of the refractive index.
- Michelson Interferometer Method: A more advanced technique involves using a modified Michelson interferometer. The liquid is placed in a cell on a rotating stage within the

interferometer. The refractive index can be determined with high precision by measuring the change in the optical path length as the cell is rotated.[18]

- Snell's Law Method: The refractive index can also be determined by measuring the angle of incidence and the angle of refraction as a light ray passes through the liquid contained in a prism or cell.[17][19]

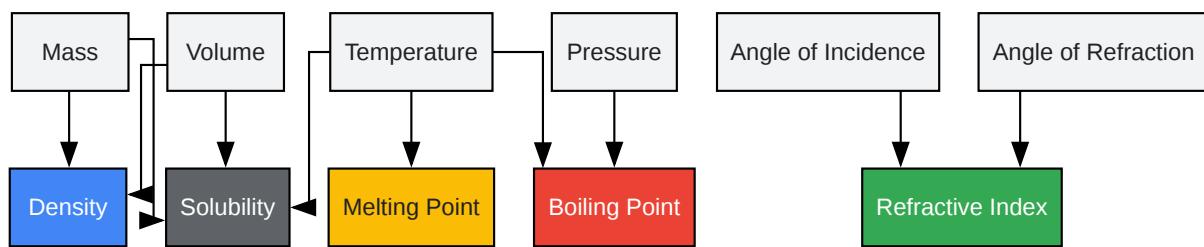
Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a solvent at a given temperature.[20]

- Synthetic Method:
 - A known mass of the solute (if it were a solid at the test temperature) is added to a known volume of the solvent in a container.[20][21]
 - The temperature of the system is varied until the solute completely dissolves (undersaturation) or begins to precipitate (supersaturation).[22]
 - The temperature at which saturation occurs for the given composition is recorded. This process is repeated for different compositions to construct a solubility curve.[21]
- Qualitative Assessment: For liquid-liquid solubility, a simple method involves mixing the two liquids and observing whether they form a single homogeneous phase (soluble) or separate into distinct layers (insoluble).[23] p-Dipropylbenzene's non-polar nature suggests it will be miscible with other non-polar solvents but immiscible with polar solvents like water, following the "like dissolves like" principle.[4][23]

Logical Relationships of Physical Properties

The determination of certain physical properties is often reliant on the measurement of more fundamental properties. The following diagram illustrates this relationship.

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Caption: Interdependence of key physical properties.

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